

Isolicoflavonol Handling & Storage Protocols

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Compound Focus: Isolicoflavonol

CAS No.: 94805-83-1

Cat. No.: S1527654

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The supplier explicitly states that **isolicoflavonol** requires protection from light during transportation and storage [1]. The following table summarizes the key handling parameters:

Handling Aspect	Recommended Protocol
Light Exposure	Protect from light (avoid light exposure) [1].
Storage (Powder)	-20°C for 3 years; 4°C for 2 years [1].
Storage (Solution)	-80°C for 6 months; -20°C for 1 month [1].
Solubility (DMSO)	100 mg/mL (282.21 mM) [1].

Scientific Background & Experimental Evidence

Understanding the properties of **isolicoflavonol** and its class of compounds provides the rationale for these handling protocols.

- Molecular Identity: Isolicoflavonol** (CAS No. 94805-83-1) is a flavone-type flavonoid with the molecular formula $C_{20}H_{18}O_6$ and a molecular weight of 354.35 g/mol [1].
- Flavonoid Photostability:** Research on flavonoids as a class shows they are susceptible to degradation when exposed to light, which can alter their structure and biological activity [2]. The presence of specific functional groups, like a hydroxyl group at position 3, is associated with higher photosensitivity [2].

- **UV-Vis Absorption & Photoreactivity:** According to regulatory guidelines (ICH S10), a molecule is considered potentially photoreactive if it absorbs light in the range of **290 to 700 nm** with a molar extinction coefficient (MEC) above **1000 L·mol⁻¹·cm⁻¹** [3] [4]. This principle is central to photosafety evaluation in drug development [3] [4].

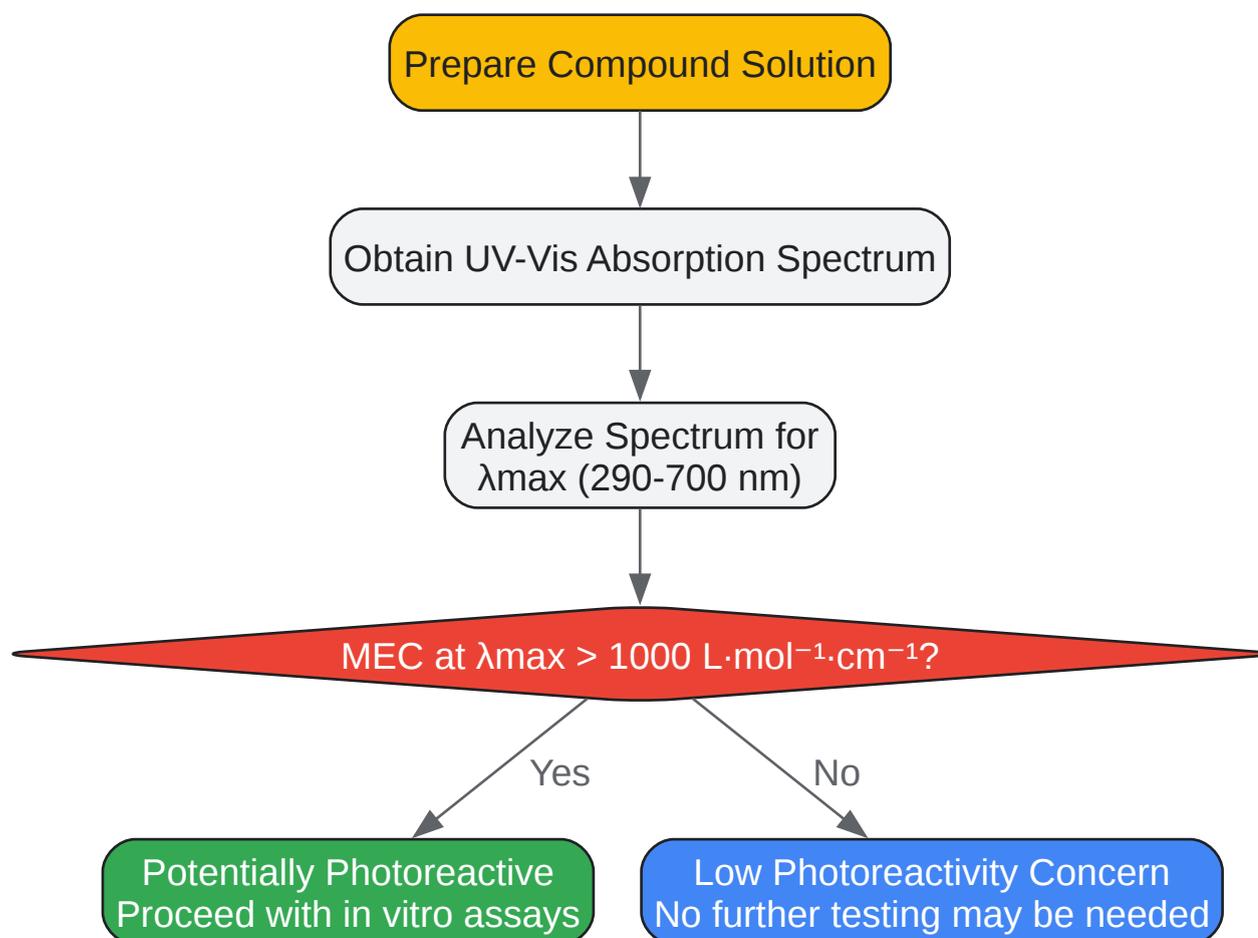
Key Experimental Protocols

Determining UV-Vis Absorption Spectrum

This experiment is critical to assess a compound's potential for light absorption and photoreactivity [3] [4].

- **Principle:** UV-Vis spectroscopy measures the amount of UV or visible light a compound absorbs. The absorption spectrum helps identify the specific wavelengths at which a compound is photoactive [5].
- **Instrumentation:** A UV-Vis spectrophotometer, typically comprising a xenon lamp (light source), a monochromator (wavelength selector), and a detector (e.g., photomultiplier tube) [5].
- **Sample Preparation:** Due to **isolicoflavonol**'s low water solubility, use a spectroscopically transparent solvent like **methanol** to prepare the sample [3] [4]. Use quartz cuvettes, as glass and plastic absorb UV light [5].
- **Procedure:**
 - Record a baseline with the solvent (methanol).
 - Obtain the absorption spectrum of your **isolicoflavonol** sample.
 - Identify any absorption maxima (λ_{max}) between 290 and 700 nm.
 - Calculate the molar extinction coefficient (MEC) at the λ_{max} using the Beer-Lambert law ($A = \epsilon * c * l$). An MEC > 1000 L·mol⁻¹·cm⁻¹ indicates significant light absorption and potential photoreactivity [3] [4].

The experimental workflow for photosafety assessment can be visualized as follows:



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In Vitro 3T3 NRU Phototoxicity Test

If UV-Vis analysis suggests photoreactivity, this validated in vitro assay is the standard next step for photosafety evaluation [3] [4].

- **Principle:** This test compares the cytotoxicity of a test substance with and without exposure to a non-cytotoxic dose of light. A significant reduction in cell viability in the presence of light indicates phototoxicity [4].
- **Key Steps:**
 - Expose mouse fibroblast (3T3) cells to various concentrations of **isolicoflavonol**.
 - Irradiate one set of cells with a simulated solar light source (e.g., xenon arc lamp) and keep another set in the dark.
 - Measure cell viability using the Neutral Red Uptake (NRU) assay.

- Calculate the Photo-Irritation Factor (PIF). A PIF above a certain threshold indicates a phototoxic potential [4].

Important Considerations & Data Gaps

- **Direct Data Gap:** Please note that while the handling protocols for **isolicoflavonol** are clear, **no specific experimental UV-Vis spectrum or MEC data for isolicoflavonol was available** in the current search results. The guidance provided is based on its classification as a flavone and regulatory standards.
- **Solvent Selection:** The choice of solvent (e.g., methanol vs. DMSO) can significantly impact the shape of the UV-Vis spectrum. Methanol is recommended for its protic nature and transparency in the relevant wavelength range [3] [4].
- **Antioxidant Activity Changes:** Be aware that the degradation of flavonoids under light can sometimes lead to an increase in their antioxidant activity, which is an important consideration for activity assays [2].

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